

Safeguarding Your Research: A Comprehensive Guide to Handling Acetylvaline-13C2

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Compound of Interest

Compound Name: **Acetylvaline-13C2**

Cat. No.: **B15560259**

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For researchers and scientists in the dynamic field of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Acetylvaline-13C2**, a stable isotope-labeled amino acid. By adhering to these procedural steps, you can maintain a safe laboratory environment while ensuring the integrity of your research.

Stable isotope-labeled compounds like **Acetylvaline-13C2** are chemically identical to their unlabeled counterparts but can be distinguished using analytical methods like mass spectrometry. While they are generally considered to have low radioactivity, proper handling and disposal are crucial to prevent contamination and ensure personnel safety.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Acetylvaline-13C2**, a systematic approach to safety, incorporating both personal protective equipment and engineering controls, is essential.

Engineering Controls:

- Ventilation: Always handle the compound in a well-ventilated area. For procedures that may generate dust or aerosols, a fume hood is recommended to minimize inhalation exposure.

Personal Protective Equipment:

The following PPE should be worn at all times when handling **Acetylvaline-13C2**:

- Eye and Face Protection: Wear chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves, such as nitrile gloves, to prevent skin contact. Change gloves frequently, especially if they become contaminated.
 - Lab Coat: A clean lab coat should be worn to protect personal clothing.
- Respiratory Protection: Under normal handling conditions with adequate ventilation, respiratory protection is typically not required. However, if dust is generated and ventilation is inadequate, a NIOSH-approved respirator may be necessary.

PPE / Control	Specification	Purpose
Engineering Controls	Fume Hood / Well-ventilated area	Minimize inhalation of dust or aerosols
Eye Protection	Chemical safety goggles/glasses	Protect eyes from splashes or dust
Hand Protection	Nitrile gloves	Prevent skin contact
Body Protection	Laboratory coat	Protect personal clothing from contamination
Respiratory Protection	NIOSH-approved respirator (if needed)	Prevent inhalation of airborne particles

Operational Plan: From Receipt

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